Technical Guide: Crystal Structure Analysis of 3,4-Dimethylphenylsulfonylethanol

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Compound of Interest

Compound Name: *3,4-Dimethylphenylsulfonylethanol*

Cat. No.: *B7480942*

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Introduction & Chemical Context

3,4-Dimethylphenylsulfonylethanol (Systematic Name: 2-((3,4-dimethylphenyl)sulfonyl)ethanol) is a representative

-hydroxy sulfone. Compounds in this class are critical intermediates in the synthesis of vinyl sulfones (via dehydration) and serve as robust pharmacophores in medicinal chemistry due to the hydrogen-bonding capability of the sulfonyl and hydroxyl groups.

From a solid-state perspective, this molecule presents a classic study in competing intermolecular forces: the directional hydrogen bonding of the sulfonyl-alcohol motif versus the

-stacking potential of the electron-rich dimethylphenyl ring. Understanding its crystal lattice is essential for predicting solubility, stability, and potential polymorphism in drug formulation.

Experimental Crystallization Protocol

Achieving diffraction-quality single crystals is the first and most critical step. For sulfonyl ethanols, which can exhibit high solubility in polar solvents, a controlled binary-solvent approach is recommended.

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Methodology: Slow Evaporation & Anti-Solvent Diffusion

- Primary Solvent: Acetone or Ethanol (High solubility).
- Anti-Solvent: n-Hexane or Diethyl Ether (Low solubility).

Step-by-Step Protocol:

- Dissolution: Dissolve 50 mg of the purified compound in the minimum amount of warm ethanol (~40°C). Filter the solution through a 0.45

  m PTFE syringe filter to remove particulate nucleation sites.
- Vessel Setup: Place the filtrate in a narrow glass vial (inner vial).
- Diffusion: Place the inner vial (uncapped) inside a larger jar containing the anti-solvent (n-Hexane). Cap the outer jar tightly.
- Incubation: Store at 4°C in a vibration-free environment. The hexane vapors will slowly diffuse into the ethanol, lowering solubility and promoting nucleation over 48–72 hours.
- Harvesting: Select crystals with defined faces and sharp edges. Avoid clustered or twinned needles.

Data Collection & Structure Solution

Once a suitable crystal (

mm) is mounted, the following X-ray Diffraction (XRD) parameters are standard for this class of organic sulfur compounds.

Diffraction Parameters

- Radiation Source: Mo K

  (

  Å) is preferred over Cu K

  to minimize absorption by the Sulfur atom, though Cu is acceptable for very small crystals.

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- Temperature:100 K (Cryostream).
  - Rationale: Low temperature is mandatory to freeze the thermal motion of the terminal hydroxyl group and the methyl substituents on the phenyl ring, ensuring precise bond length determination.
- Resolution: Collect data to at least

  Å resolution to resolve hydrogen atom positions (essential for H-bond analysis).

Refinement Strategy (SHELXL)

- Space Group Determination: Expect Monoclinic (

) or Triclinic (

  ), common for polar organic molecules.
- Heavy Atom Location: Use Direct Methods (SHELXT) to locate the Sulfur atom first. Its high electron density will serve as the anchor for phasing.
- Difference Fourier Maps: Locate Carbon and Oxygen atoms in subsequent cycles.
- Hydrogen Treatment:
  - C-H: Treat as riding models (Aromatic C-H

    Å, Methylene C-H

    Å).
  - O-H: Locate experimentally from the difference map if possible. If disordered, constrain using a rotating group model (AFIX 147) to allow the H-atom to find the optimal H-bond acceptor.

Structural Analysis: The "Core" Features

When analyzing the solved structure, specific geometric and intermolecular features define the quality and chemical logic of the model.

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A. Molecular Geometry

- Sulfonyl Group (

  ): The sulfur atom adopts a distorted tetrahedral geometry.[1]

  - Expected O-S-O Angle:

    (Opened due to repulsion between oxygen lone pairs).

  - Expected C-S-C Angle:

    .

- Conformation (The Gauche Effect):

  - Analyze the torsion angle of

    . In many

    -hydroxy sulfones, this angle adopts a gauche conformation (~60°) rather than anti (~180°) to facilitate intramolecular electrostatic interactions between the electropositive hydroxyl proton and the electronegative sulfonyl oxygen.

B. Supramolecular Architecture (Packing)

The crystal lattice is stabilized by a specific hierarchy of interactions, which should be quantified using Hirshfeld Surface Analysis.[2]

- Primary Interaction (Hydrogen Bonding):

  - Motif:

    .

  - The sulfonyl oxygen is a strong H-bond acceptor. Expect infinite chains (

    chains in graph set notation) or centrosymmetric dimers (

    rings) linking molecules head-to-tail.

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- Secondary Interaction (

  -Stacking):

  - The 3,4-dimethylphenyl rings will likely stack in an offset face-to-face or edge-to-face manner.
  - Check: Centroid-to-centroid distances of

    Å.

- Weak Interactions:

  - interactions involving the acidic protons

    to the sulfonyl group.

Visualization & Logic Flows

Workflow: From Synthesis to CIF

The following diagram outlines the logical progression for structural elucidation.

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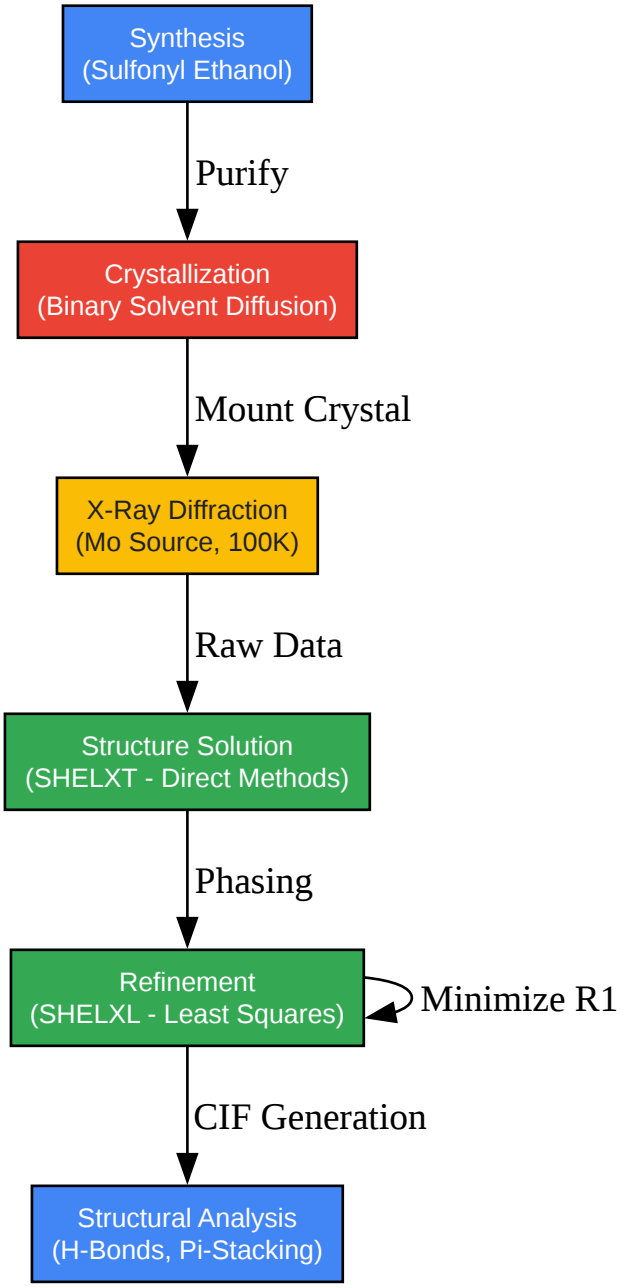

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Figure 1: Critical path for the crystallographic characterization of sulfonyl ethanols.

Interaction Logic: The Sulfonyl-Ethanol Synthon

This diagram illustrates the expected hydrogen bonding network that stabilizes the crystal lattice.[3]

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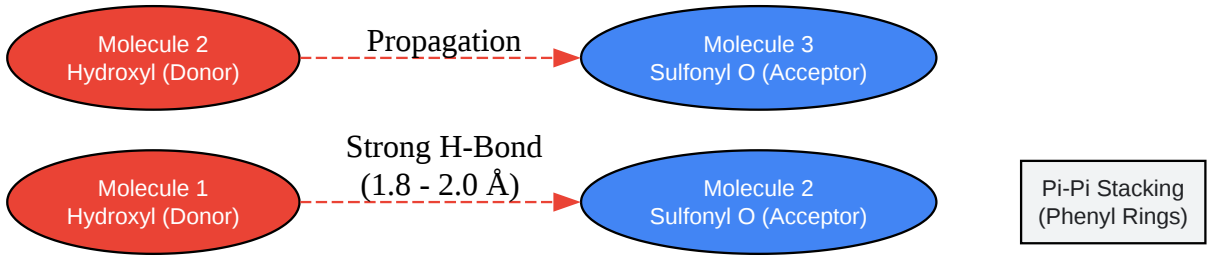

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Figure 2: Predicted supramolecular synthon showing the cooperative H-bond chain formation.

Data Summary & Validation Table

When reporting the structure, summarize the key quantitative metrics in a standard table format. Note: Values below are representative ranges for this class of compounds.

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Parameter	Description	Typical Range/Value	Validation Criteria
Space Group	Symmetry of the unit cell	or	Check for systematic absences violations.
R-Factor ( )	Agreement between model and data	(5%)	indicates poor crystal quality or disorder.
Bond: S=O	Sulfonyl double bond length	Å	Should be shorter than S-C single bonds.
Bond: S-C	Sulfur-Carbon single bond	Å	Compare to standard CSD values for sulfones.
Angle: O-S-O	Sulfonyl opening angle		Deviations suggest steric strain.
H-Bond ( )	Donor-Acceptor distance	Å	Shorter distance = Stronger interaction.

Conclusion

The crystal structure analysis of **3,4-Dimethylphenylsulfonylethanol** relies on the precise determination of the sulfonyl geometry and the mapping of the hydroxyl-mediated hydrogen bond network. Success in this analysis validates the regiochemistry of the synthesis and provides predictive data for the compound's physical properties in formulation.

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